

Comparative Ecotoxicological Profile of Phenylurea Herbicides on Aquatic Invertebrates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Buturon

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This guide provides a comparative analysis of the toxicological data of several phenylurea herbicides on key aquatic invertebrate species. Due to the limited availability of public data for **Buturon**, this document focuses on structurally and functionally similar alternatives: Diuron, Monolinuron, Metobromuron, and Chlorotoluron. The data presented is essential for environmental risk assessment and the development of safer agricultural chemicals.

Quantitative Toxicity Data

The following table summarizes the acute and chronic toxicity of selected phenylurea herbicides to various aquatic invertebrate species. The data is presented as LC50 (lethal concentration for 50% of the test population) and EC50 (effective concentration causing a sublethal effect in 50% of the test population) values, providing a clear comparison of their relative toxicity.

Herbicide	Species	Endpoint	Duration	Concentration (mg/L)	Reference
Diuron	Daphnia magna	EC50 (Immobilisation)	48 hours	1.0 - 2.5	[1]
Daphnia pulex	LC50	96 hours	17.9	[2]	
Hyalella azteca	LC50	96 hours	19.4	[2]	
Chironomus tentans	LC50	10 days	3.3	[2]	
Aquatic Invertebrates	-	-	0.16 (affected concentration)	[3]	
Monolinuron	Daphnia magna	EC50	48 hours	0.56 - 1.6	[4]
Metobromuron	Daphnia magna	EC50	48 hours	Moderate Toxicity	[5][6]
Chlorotoluron	Aquatic Invertebrates	-	-	Moderately Toxic	[7][8][9]

Experimental Protocols

The toxicological data presented in this guide are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality, reproducibility, and comparability across different studies and chemicals.

Acute Immobilisation Test for Daphnia sp. (OECD 202)

This test assesses the acute toxicity of a substance to *Daphnia magna* or other suitable daphnid species.

- **Test Organisms:** Young daphnids (less than 24 hours old) are used for the test.
- **Test Substance Preparation:** A series of concentrations of the test substance are prepared in a suitable culture medium. A control group with no test substance is also included.
- **Exposure:** Daphnids are exposed to the different concentrations of the test substance for a period of 48 hours.
- **Observation:** The number of immobile daphnids is recorded at 24 and 48 hours. Immobility is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- **Data Analysis:** The EC50 value, the concentration that causes immobilization in 50% of the daphnids, is calculated using appropriate statistical methods.

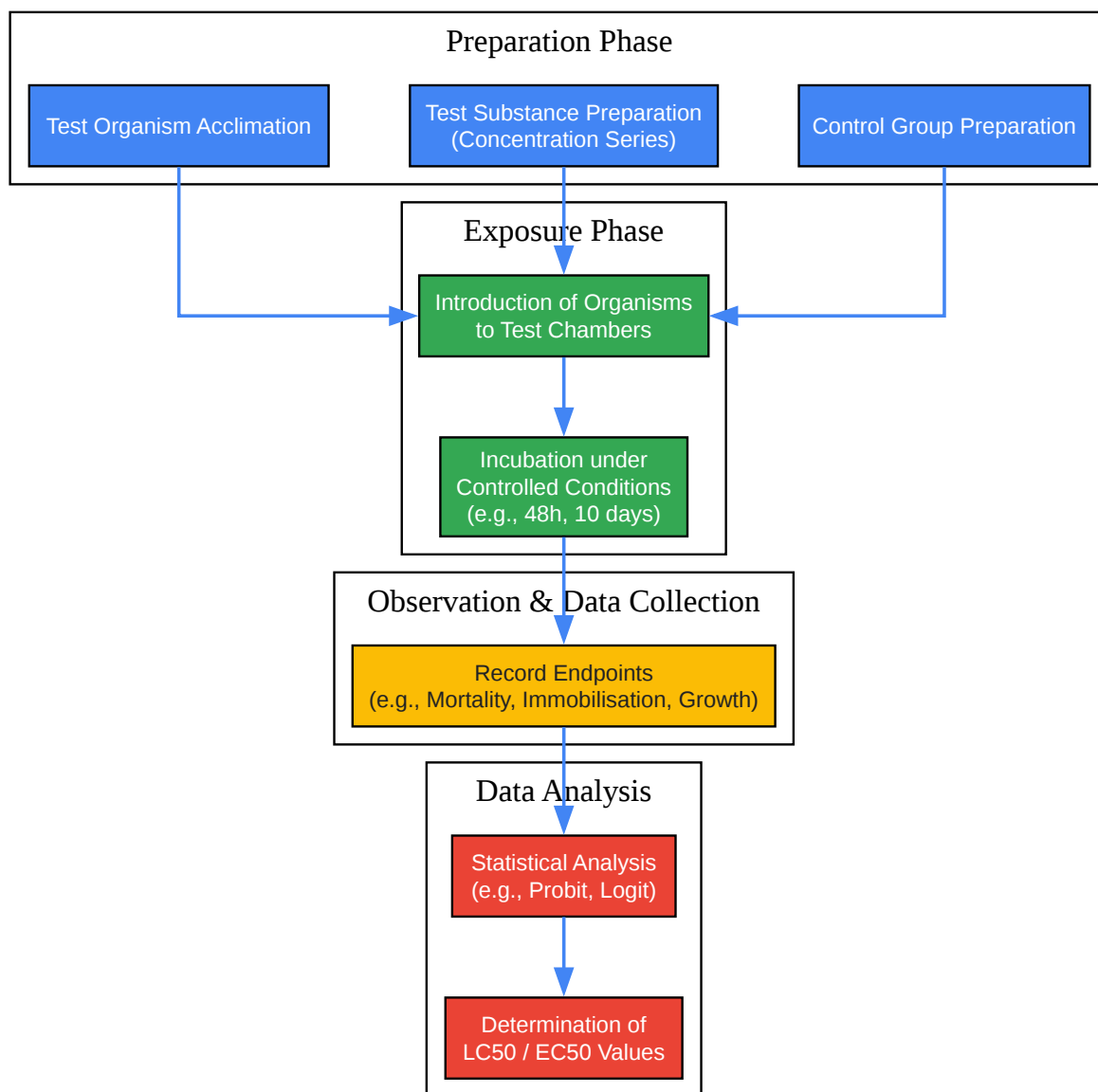
Sediment-Water Chironomid Toxicity Test (OECD 218 & 219)

This test evaluates the effects of sediment-bound or waterborne chemicals on the larval development and survival of the non-biting midge, *Chironomus riparius*.

- **Test System:** The test is conducted in vessels containing a sediment layer and overlying water.
- **Test Substance Application:** The test substance is either incorporated into the sediment (spiked sediment test, OECD 218) or introduced into the water phase (spiked water test, OECD 219).
- **Test Organisms:** First-instar chironomid larvae are introduced into the test vessels.
- **Exposure:** The larvae are exposed to the test substance for a defined period, typically 10 to 28 days.
- **Endpoints:** The primary endpoints measured are larval survival and growth (measured as weight or length). Other endpoints, such as emergence rate of adult midges, can also be assessed in longer-term studies.
- **Data Analysis:** The LC50 and EC50 (for growth inhibition) values are determined.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for conducting an aquatic invertebrate toxicity test, from the initial preparation to the final data analysis.



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Caption: Generalized workflow for aquatic invertebrate toxicity testing.

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